A Comparative Guide to the Structure-Activity Relationship of Pyrazole-5-Carbaldehyde Derivatives

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Compound of Interest

Compound Name:	*1,3-Dimethyl-1H-pyrazole-5-carbaldehyde*
CAS No.:	*25016-09-5*
Cat. No.:	*B1305930*

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For researchers and scientists in the field of drug discovery, the pyrazole scaffold is a cornerstone of medicinal chemistry, recognized for its metabolic stability and versatile biological activity.[1] This guide provides an in-depth analysis of the structure-activity relationship (SAR) of a specific, highly reactive, and synthetically valuable subset: pyrazole-5-carbaldehyde derivatives. These compounds serve as crucial building blocks for a diverse array of therapeutic agents, demonstrating activities ranging from anticancer and antimicrobial to kinase inhibition.[2][3][4]

This guide moves beyond a simple recitation of facts to explain the causal relationships behind the observed SAR, providing detailed experimental protocols and comparative data to inform the design of next-generation therapeutics.

The Strategic Importance of the Pyrazole-5-Carbaldehyde Moiety

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The aldehyde functional group at the C-5 position of the pyrazole ring is a key feature that allows for a multitude of chemical transformations, most notably the formation of Schiff bases through condensation with primary amines.[5][6][7][8] This reactivity makes pyrazole-5-carbaldehydes versatile starting materials for creating large libraries of derivatives for high-throughput screening.[9] The pyrazole ring itself is a privileged structure in medicinal chemistry, forming the core of numerous approved drugs.[1][10] Its derivatives have been shown to target a variety of key signaling proteins involved in cancer progression, including Cyclin-Dependent Kinases (CDKs), Vascular Endothelial Growth Factor Receptor (VEGFR), and Epidermal Growth Factor Receptor (EGFR).[9]

Core Structure-Activity Relationship Insights

The biological activity of pyrazole-5-carbaldehyde derivatives is profoundly influenced by the nature and position of substituents on the pyrazole ring and the modifications made to the carbaldehyde group. The following sections dissect the key SAR principles.

Impact of Substituents on the Pyrazole Ring

The substituents at the N-1, C-3, and C-4 positions of the pyrazole ring play a critical role in modulating the pharmacological activity of the resulting compounds.

- N-1 Position: The substituent at the N-1 position significantly impacts the molecule's overall conformation and its ability to interact with target proteins. For instance, in a series of cannabinoid receptor antagonists, a 2,4-dichlorophenyl substituent at the N-1 position was found to be crucial for potent and selective CB1 receptor antagonistic activity.[11] The steric and electronic properties of the N-1 substituent can influence the orientation of other parts of the molecule within a binding pocket.

- C-3 Position: The C-3 position is another critical point for modification. In the same series of cannabinoid receptor antagonists, a carboxamido group at the C-3 position was essential for activity.[11] This highlights the importance of hydrogen bond donors and acceptors at this position for target engagement.

- C-4 Position: The C-4 position of the pyrazole ring can also be functionalized to enhance biological activity. For example, the synthesis of novel pyrazole derivatives often involves reactions at the C-4 position, such as the Vilsmeier-Haack reaction, to introduce a carbaldehyde group, which can then be further modified.[12]

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Modifications of the 5-Carbaldehyde Group

The aldehyde group at the C-5 position is a prime site for derivatization, most commonly through the formation of Schiff bases. The resulting imine bond introduces a new point of diversity and allows for the incorporation of a wide range of functionalities. The nature of the amine used in the condensation reaction is a key determinant of the final compound's biological activity.

For example, the condensation of pyrazole-5-carbaldehydes with various aromatic and heterocyclic amines has led to the development of potent antimicrobial and antioxidant agents.[5][6][7] The electronic properties of the substituent on the amine component can influence the overall electron density of the molecule and its ability to participate in key interactions with biological targets.

Comparative Analysis of Biological Activities

The versatility of the pyrazole-5-carbaldehyde scaffold is evident in the wide range of biological activities exhibited by its derivatives. The following table summarizes the performance of representative compounds against various targets, providing a comparative overview of their efficacy.

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Compound ID	Target/Activity	Key Structural Features	IC50/EC50/MIC	Reference
Compound 43	PI3 Kinase Inhibitor (Anticancer)	Pyrazole carbaldehyde derivative	0.25 µM (against MCF7 breast cancer cells)	[13]
Compound 29	CDK2 Inhibitor (Anticancer)	Pyrazolo[1,5-a]pyrimidine derivative	10.05 µM (against HepG2 cells)	[13]
Compound 50	Dual EGFR/VEGFR-2 Inhibitor (Anticancer)	Fused pyrazole derivative	0.09 µM (EGFR), 0.23 µM (VEGFR-2)	[13]
Compound C-10	Antifungal	Pyrazol-5-yl-quinoline-2-carboxamide	1.71 mg/L (against Gaeumannomyces graminis)	[14]
Compound 3f	Antibacterial	Pyrazole-based Schiff base	Excellent activity against S. aureus	[8]
Compound 12	FabH Inhibitor (Antibacterial)	1-acetyl-3,5-diphenyl-4,5-dihydro-(1H)-pyrazole	Potent inhibitor of E. coli FabH	[15]
Compound 8a	JNK3 Inhibitor (Neurodegenerative Diseases)	3-alkyl-5-aryl-1-pyrimidyl-1H-pyrazole	227 nM	[16]

Experimental Protocols

To ensure the reproducibility of the findings discussed in this guide, detailed experimental protocols for the synthesis and biological evaluation of pyrazole-5-carbaldehyde derivatives are provided below.

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General Synthesis of Pyrazole-5-Carbaldehyde Derivatives

The synthesis of pyrazole-5-carbaldehydes can be achieved through various methods, with the Vilsmeier-Haack reaction being a common approach.[12]

Step-by-step methodology:

- Preparation of the Hydrazone: Condense a suitable β-ketoester with a substituted hydrazine in an appropriate solvent like ethanol.
- Cyclization: The resulting hydrazone undergoes cyclization to form the pyrazole ring.
- Formylation (Vilsmeier-Haack Reaction): Treat the pyrazole with a mixture of phosphorus oxychloride (POCl3) and dimethylformamide (DMF) to introduce the carbaldehyde group at the C-5 position.
- Purification: The crude product is then purified using standard techniques such as recrystallization or column chromatography.

Synthesis of Pyrazole-Based Schiff Bases

The aldehyde functionality of pyrazole-5-carbaldehydes is readily converted to a Schiff base.[8]

Step-by-step methodology:

- Dissolution: Dissolve an equimolar amount of the pyrazole-5-carbaldehyde and a primary amine in a suitable solvent, such as ethanol.
- Catalysis: Add a catalytic amount of an acid, like glacial acetic acid, to the mixture.
- Reaction: Reflux the reaction mixture for a specified period, typically a few hours, while monitoring the reaction progress by thin-layer chromatography (TLC).
- Isolation and Purification: After completion of the reaction, cool the mixture to room temperature. The precipitated solid is then filtered, washed, and recrystallized to yield the pure Schiff base.

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In Vitro Antimicrobial Activity Assay (Broth Microdilution Method)

The antimicrobial activity of the synthesized compounds can be evaluated using the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Step-by-step methodology:

- Preparation of Inoculum: Prepare a standardized bacterial or fungal suspension in a suitable broth medium.
- Serial Dilution: Prepare serial twofold dilutions of the test compounds in a 96-well microtiter plate.
- Inoculation: Inoculate each well with the microbial suspension.
- Incubation: Incubate the plates at an appropriate temperature for 24-48 hours.
- Determination of MIC: The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Visualizing SAR: Key Principles and Workflows

To better illustrate the concepts discussed, the following diagrams created using Graphviz (DOT language) depict key SAR principles and experimental workflows.

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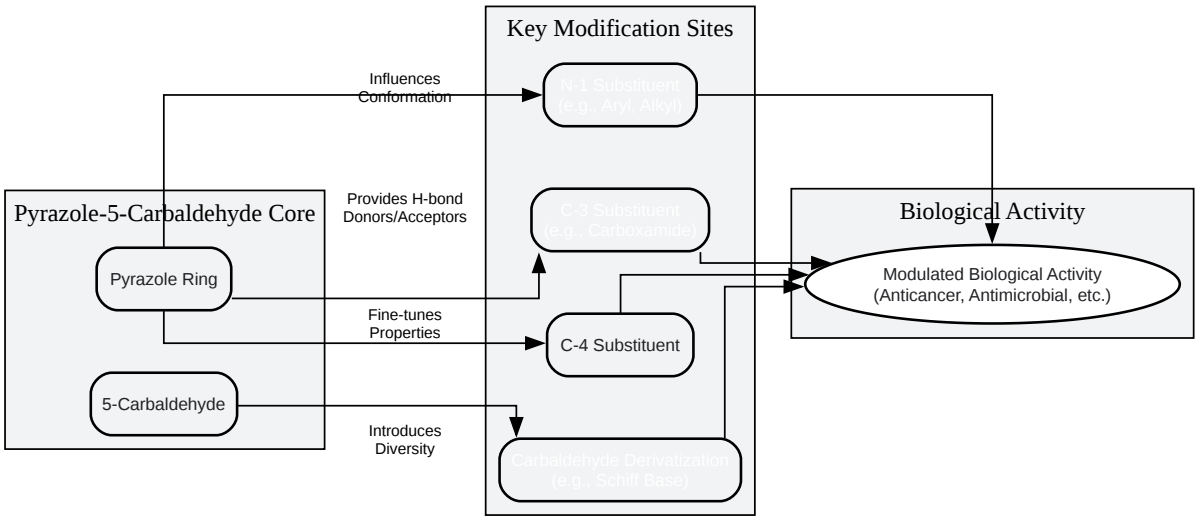

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Caption: Key modification sites on the pyrazole-5-carbaldehyde scaffold and their influence on biological activity.

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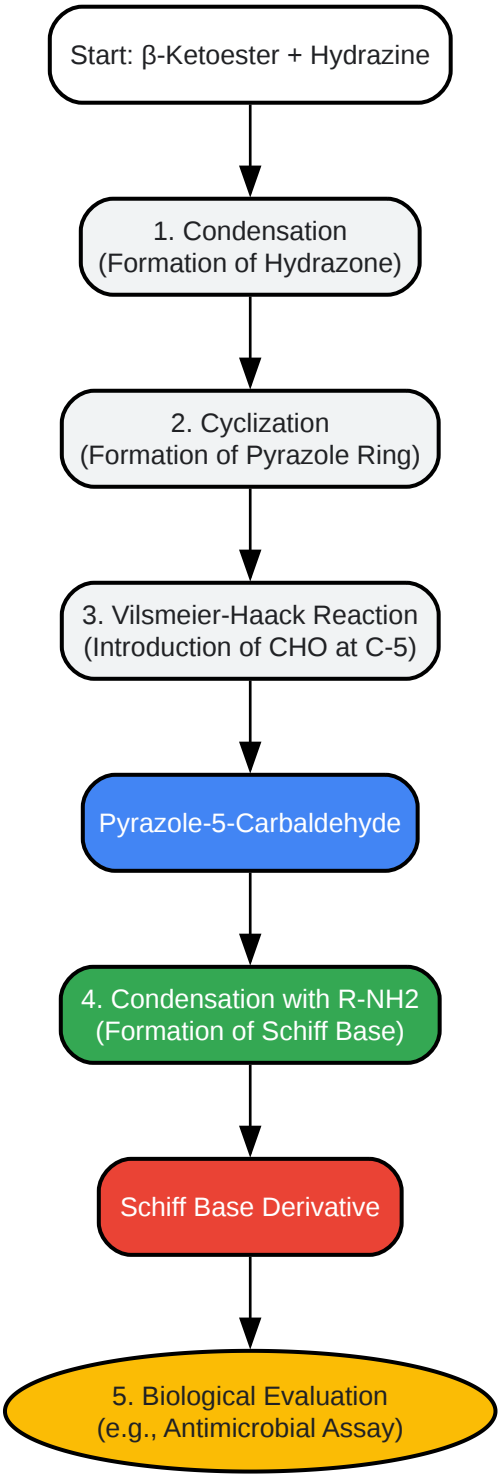

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Caption: General workflow for the synthesis and biological evaluation of pyrazole-5-carbaldehyde Schiff base derivatives.

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Comparison with Alternative Scaffolds

While pyrazole-5-carbaldehyde derivatives have demonstrated significant therapeutic potential, it is important to consider alternative heterocyclic scaffolds that are also employed in drug discovery for similar applications.

- Indole-3-carbaldehydes: Like pyrazole-5-carbaldehydes, indole-3-carbaldehydes are versatile intermediates for the synthesis of a wide range of biologically active compounds, including anticancer and antimicrobial agents. The indole nucleus is another privileged scaffold in medicinal chemistry.

- Thiophene-2-carbaldehydes: Thiophene-containing compounds are known for their diverse pharmacological properties. Thiophene-2-carbaldehydes serve as starting materials for the synthesis of compounds with antibacterial, antifungal, and anti-inflammatory activities.

- Pyridine-2-carbaldehydes: The pyridine ring is a common feature in many approved drugs. Pyridine-2-carbaldehydes are used to synthesize compounds targeting a variety of receptors and enzymes.

The choice of scaffold often depends on the specific therapeutic target and the desired physicochemical properties of the final compound. Pyrazoles are often favored for their metabolic stability and the relative ease with which they can be synthesized and functionalized.

Conclusion and Future Perspectives

The pyrazole-5-carbaldehyde scaffold is a remarkably versatile platform for the development of novel therapeutic agents. The ease of modification at multiple positions on the pyrazole ring, coupled with the reactivity of the carbaldehyde group, provides medicinal chemists with a powerful tool for fine-tuning the pharmacological properties of lead compounds. The structure-activity relationships discussed in this guide highlight the importance of a rational approach to drug design, where a deep understanding of the interplay between chemical structure and biological activity can accelerate the discovery of new and effective medicines. Future research in this area will likely focus on the development of more selective and potent derivatives with improved pharmacokinetic profiles, as well as the exploration of novel biological targets for this promising class of compounds.

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